

In-depth Technical Guide: 1-(Phenylsulfonyl)-6-chloro-2-iodo-5-azaindole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Phenylsulfonyl)-6-chloro-2-iodo-5-azaindole

Cat. No.: B581107

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CAS Number: 1227267-17-5

Molecular Formula: C₁₃H₈ClIN₂O₂S

Molecular Weight: 418.64 g/mol

This technical guide provides a comprehensive overview of **1-(Phenylsulfonyl)-6-chloro-2-iodo-5-azaindole**, a heterocyclic building block with significant potential in medicinal chemistry and drug discovery. The document is intended for researchers, scientists, and drug development professionals, offering available data on its properties, synthesis, and potential applications.

Chemical Structure and Properties

1-(Phenylsulfonyl)-6-chloro-2-iodo-5-azaindole belongs to the azaindole class of compounds, which are bioisosteres of indoles. The presence of a nitrogen atom in the six-membered ring significantly influences the molecule's physicochemical properties, such as polarity and hydrogen bonding capacity. The phenylsulfonyl group at the 1-position and the chloro and iodo substituents at the 6- and 2-positions, respectively, provide handles for further chemical modifications, making it a versatile intermediate in organic synthesis.

Table 1: Physicochemical Properties

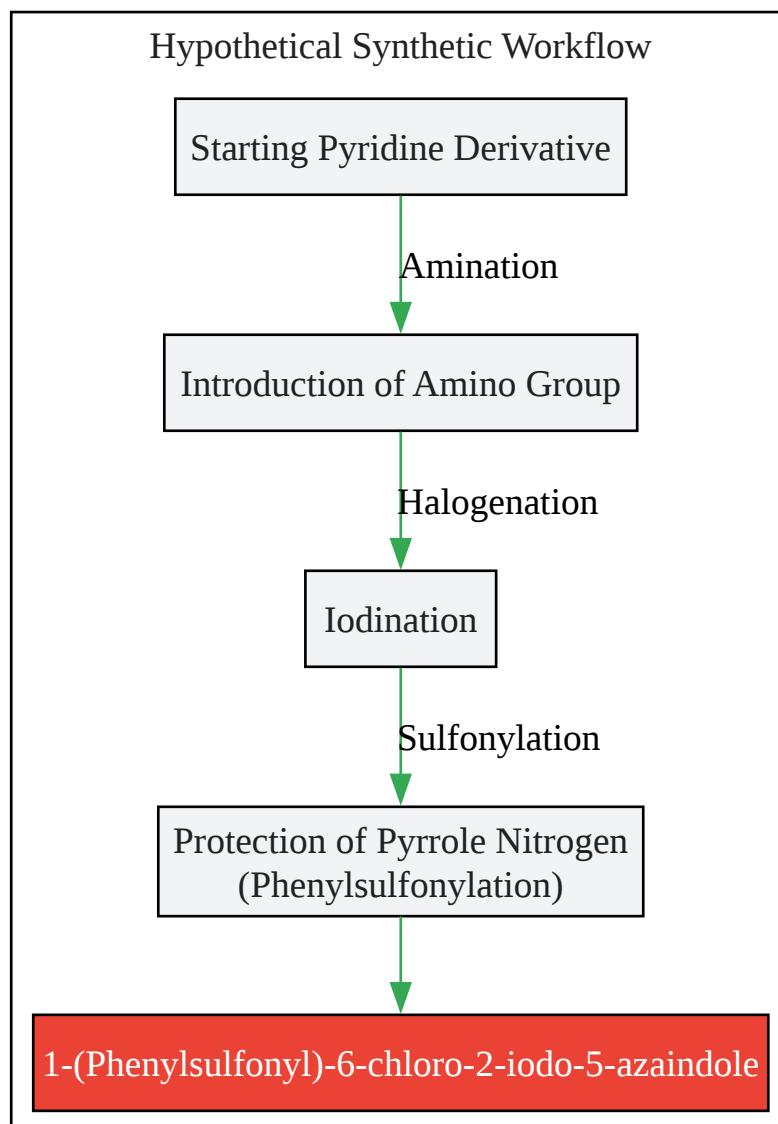
Property	Value	Source
Molecular Formula	C ₁₃ H ₈ ClIN ₂ O ₂ S	-
Molecular Weight	418.64 g/mol	-
IUPAC Name	1-(benzenesulfonyl)-6-chloro-2-iodo-1H-pyrrolo[3,2-b]pyridine	-

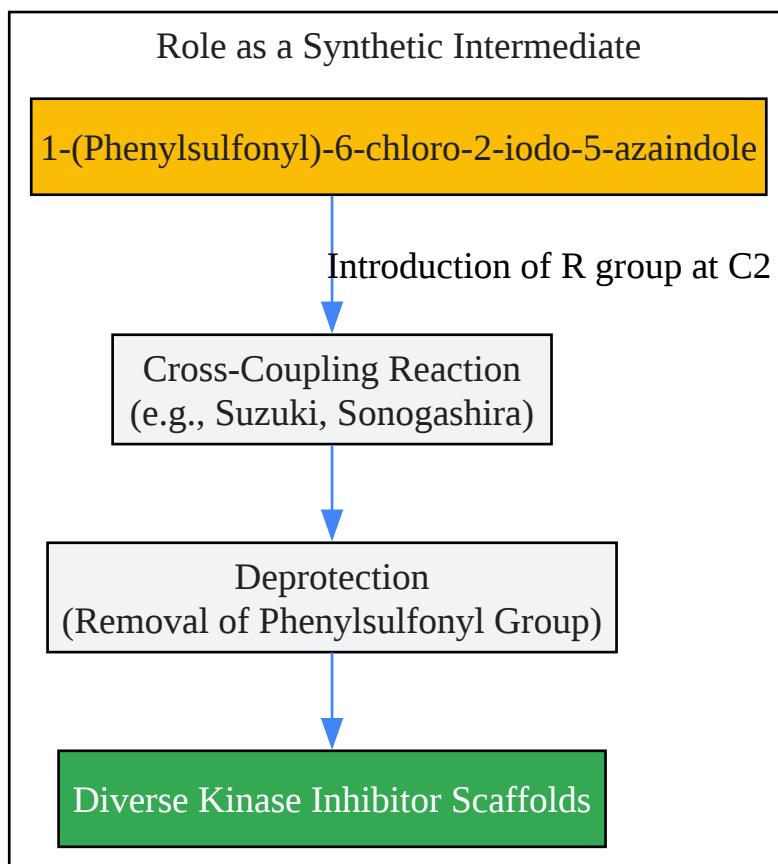
Note: Experimental data on properties such as melting point, boiling point, and solubility are not readily available in the public domain. Commercial suppliers may provide this information upon request.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **1-(Phenylsulfonyl)-6-chloro-2-iodo-5-azaindole** is not explicitly described in publicly available literature, general synthetic strategies for substituted azaindoles can be adapted. The synthesis of the azaindole core often involves the construction of the pyrrole ring onto a pre-functionalized pyridine.

A plausible synthetic workflow, based on common methods for azaindole synthesis, is outlined below. This diagram represents a logical synthesis pathway and is not based on a specific cited experiment for this exact molecule.





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